

ensuring complete dissolution of DL-Cystathionine dihydrochloride powder

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Compound of Interest

Compound Name: *DL-Cystathionine dihydrochloride*

Cat. No.: *B10861756*

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Technical Support Center: DL-Cystathionine Dihydrochloride

Welcome to the technical support center for **DL-Cystathionine dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on ensuring the complete dissolution of **DL-Cystathionine dihydrochloride** powder for experimental use.

Troubleshooting Guides

Issue: Powder is not dissolving or is dissolving very slowly.

- Initial Steps:
 - Verify Solvent Choice: Ensure you are using a recommended solvent. For high concentrations, water is the preferred solvent.
 - Increase Agitation: Vortex or stir the solution vigorously.
 - Gentle Warming: Warm the solution to 37-40°C to increase solubility. Avoid excessive heat to prevent potential degradation.
 - Sonication: Use a sonicator bath for 10-15 minute intervals to break up powder aggregates.

- Advanced Troubleshooting:

- pH Adjustment: The solubility of amino acid hydrochlorides can be pH-dependent. If dissolving in a buffer, ensure the pH is compatible. For aqueous solutions, a slightly acidic pH may aid dissolution.
 - Co-Solvent System: If complete dissolution is still not achieved for your desired concentration, consider preparing a stock solution in a solubilizing agent like DMSO, and then diluting it into your aqueous experimental medium. Be mindful of the final concentration of the organic solvent in your experiment.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **DL-Cystathionine dihydrochloride**?

A1: For preparing stock solutions, sterile water is highly recommended. L-Cystathionine dihydrochloride has been reported to have a high solubility in water, reaching up to 125 mg/mL. [1] For cell culture or in vivo experiments, it is common to first create a concentrated stock solution in an appropriate solvent and then dilute it into the final medium or buffer.

Q2: I'm observing a cloudy suspension instead of a clear solution. What should I do?

A2: A cloudy solution indicates incomplete dissolution. We recommend following the troubleshooting steps above, starting with increased agitation (vortexing) and gentle warming. Sonication can also be very effective in breaking down small particles and achieving a clear solution.

Q3: What is the solubility of **DL-Cystathionine dihydrochloride** in common buffers like PBS?

A3: The solubility in buffered solutions can be lower than in pure water. One report indicates a solubility of approximately 0.25 mg/mL for DL-Cystathionine (hydrochloride) in PBS (pH 7.2). [2] If a higher concentration is required in a buffer, preparing a concentrated aqueous stock and then diluting it is the suggested method.

Q4: Can I heat the solution to aid dissolution?

A4: Gentle warming (up to 40°C) can be used to aid dissolution. However, prolonged or high-temperature heating should be avoided to prevent any potential chemical degradation of the compound.

Q5: How should I store the stock solution of **DL-Cystathionine dihydrochloride**?

A5: It is recommended to store aqueous stock solutions at -20°C for short-term storage (up to one month) and at -80°C for long-term storage (up to six months).^[3] It is not recommended to store aqueous solutions for more than one day at warmer temperatures.^[2]

Data Presentation

Solubility Data for Cystathionine Dihydrochloride

Solvent	Form	Reported Solubility	Notes
Water (H ₂ O)	L-Cystathionine dihydrochloride	~125 mg/mL	High solubility is expected due to the dihydrochloride salt form. This is the recommended primary solvent for stock solutions. ^[1]
Phosphate-Buffered Saline (PBS), pH 7.2	DL-Cystathionine (hydrochloride)	~0.25 mg/mL	Solubility is significantly lower in buffered saline compared to water. ^[2]
Dimethyl sulfoxide (DMSO)	Not specified	Data not available	While specific data is not available, DMSO is a common solvent for compounds with limited aqueous solubility.
Ethanol	Not specified	Data not available	Generally, hydrochloride salts of amino acids have lower solubility in alcohols compared to water.

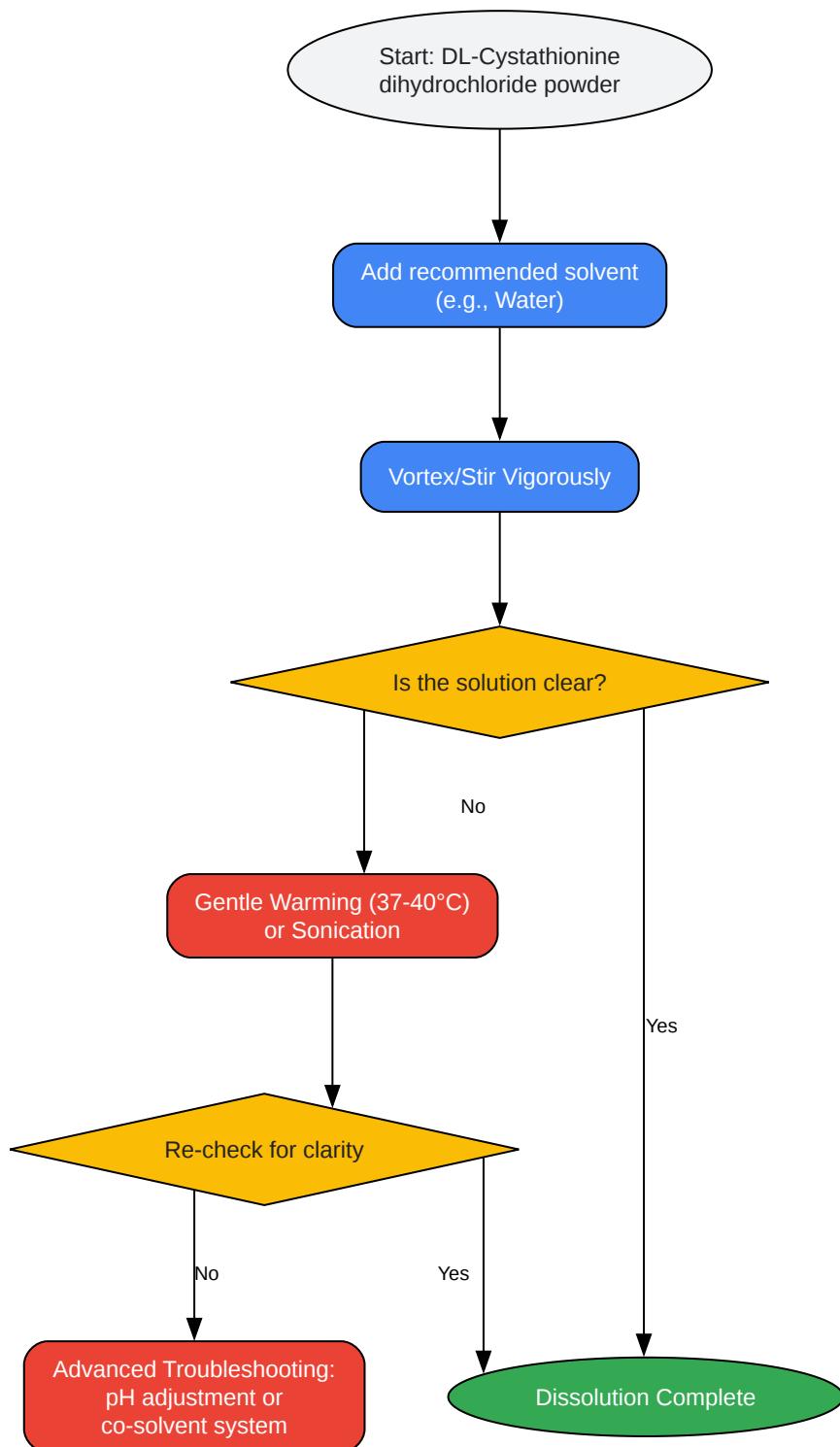
Experimental Protocols

Protocol for Preparing a Concentrated Aqueous Stock Solution of **DL-Cystathionine Dihydrochloride**

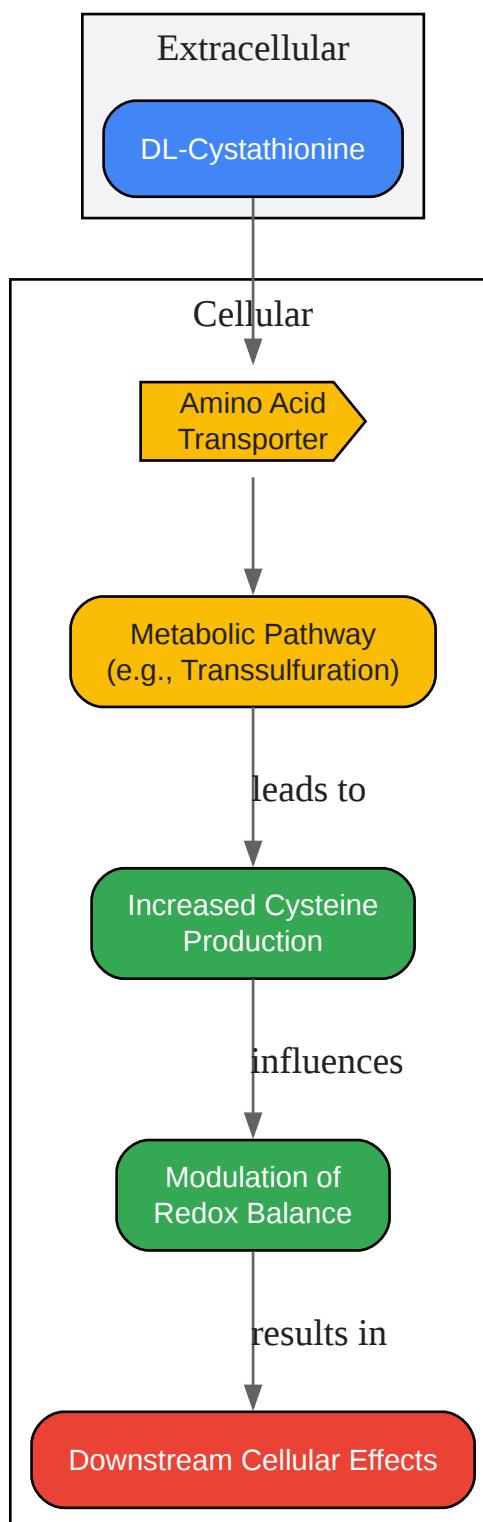
- Weighing: Accurately weigh the desired amount of **DL-Cystathionine dihydrochloride** powder in a sterile conical tube.
- Solvent Addition: Add the calculated volume of sterile, purified water to achieve the target concentration.

- Initial Mixing: Cap the tube and vortex vigorously for 1-2 minutes.
- Visual Inspection: Check for any undissolved particles.
- Troubleshooting (if necessary):
 - If particles remain, place the tube in a sonicator bath for 15 minutes.
 - Alternatively, warm the solution in a water bath at 37°C for 10-15 minutes, with intermittent vortexing.
- Final Check: Once the solution is clear and all powder is dissolved, it is ready for use or further dilution.
- Sterilization (optional): If required for your application (e.g., cell culture), filter the final solution through a 0.22 µm sterile filter.
- Storage: Aliquot the stock solution into sterile microcentrifuge tubes and store at -20°C or -80°C.

Mandatory Visualizations

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Caption: Troubleshooting workflow for dissolving **DL-Cystathionine dihydrochloride**.



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Caption: Hypothetical signaling pathway of DL-Cystathionine.

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References

- 1. L-Cystathionine dihydrochloride | Endogenous Metabolite || Invivochem [invivochem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
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